

# Application Notes and Protocols: C.I. Vat Green 9 in Light-Resistant Coatings

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## Compound of Interest

Compound Name: C.I. Vat Green 9

Cat. No.: B1584405

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **C.I. Vat Green 9** in the formulation of light-resistant coatings. The information is intended for professionals in research and development environments.

## Introduction to C.I. Vat Green 9

**C.I. Vat Green 9** is a violanthrone-based vat dye, also known by other names such as Vat Black BB and Cibanon Black 2BX-01.[1][2] While historically used in textile dyeing, its inherent stability and good lightfastness make it a candidate for high-performance pigment in coatings. [3] Its molecular structure contributes to its stability under various conditions, which is a critical attribute for applications requiring long-lasting color retention.[3]

Chemical and Physical Properties:

Property	Value
C.I. Name	Vat Green 9
C.I. Number	59850
CAS Number	6369-65-9 / 28780-10-1
Molecular Formula	C34H15NO4
Molecular Weight	501.49 g/mol
Appearance	Black Powder
Solubility	Insoluble in water and ethanol; soluble in o-chlorophenol, xylene, and tetralin; slightly soluble in acetone, chloroform, pyridine, and toluene.[2][4]

## Performance Data

**C.I. Vat Green 9** exhibits excellent lightfastness, making it suitable for coatings requiring high durability and resistance to weathering.

Lightfastness Data (Textile Application - Xenon Test):

Test Condition	Lightfastness Rating (ISO)
1/12 Standard Depth	6-7
1/1 Standard Depth	7-8
2/1 Standard Depth	7-8

Note: This data is based on textile dyeing applications but is indicative of the pigment's inherent light stability. Performance in a specific coating formulation will depend on the binder system, additives, and pigment concentration.

## Formulation of Light-Resistant Coatings

The formulation of a stable and durable coating with **C.I. Vat Green 9** requires careful selection of binders, solvents, and additives.

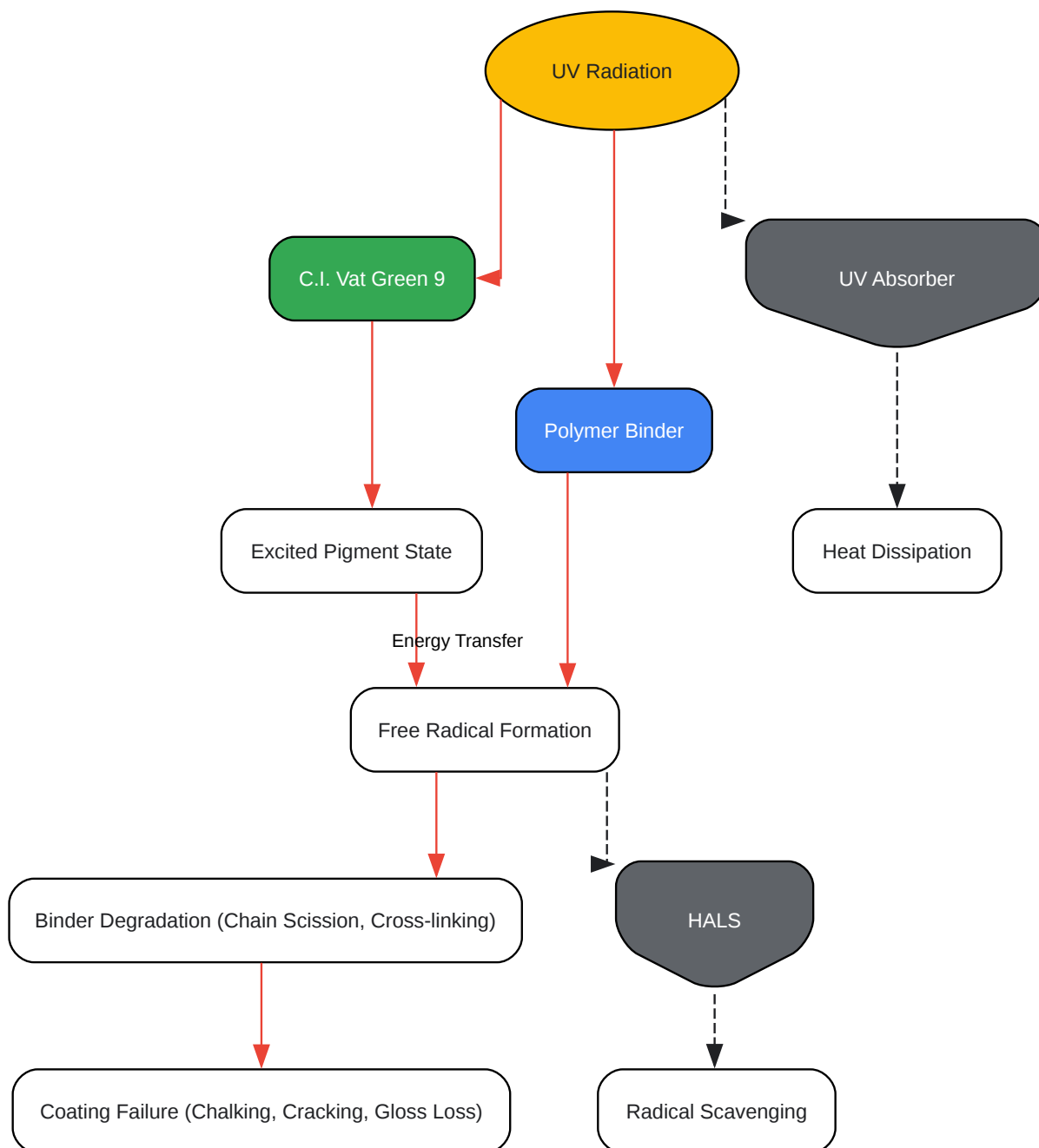
## Recommended Binder Systems

- **Thermosetting Acrylic/Melamine Formaldehyde Resins:** These systems are known for their excellent durability and are often used in automotive and industrial applications where high performance is required.[5]
- **Polyurethane (PU) Coatings:** PUs offer high abrasion resistance, flexibility, and good weatherability.
- **Solvent-based Acrylics:** These are versatile and can be tailored for various applications.

## Pigment Dispersion

Proper dispersion of **C.I. Vat Green 9** is critical to achieve optimal color strength, gloss, and stability. Due to its nature as a vat dye, it is supplied as a pigment powder that needs to be thoroughly dispersed.

Logical Workflow for Pigment Dispersion:



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